Application Notes and Protocols for Cdk5-IN-3 in Neuronal Migration Assays

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Compound of Interest

Compound Name:	*Cdk5-IN-3*
Cat. No.:	*B10831450*

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Introduction

Cyclin-dependent kinase 5 (Cdk5) is a proline-directed serine/threonine kinase that is essential for the development and function of the central nervous system.[1] Unlike other cyclin-dependent kinases, Cdk5 is not activated by cyclins but by its regulatory partners, p35 and p39.[2] The Cdk5/p35 complex plays a pivotal role in orchestrating neuronal migration, a fundamental process for the proper formation of the brain's layered structures, such as the cerebral cortex.[2][3] Dysregulation of Cdk5 activity has been implicated in various neurological disorders, making it a critical target for research and therapeutic development.

Cdk5-IN-3 is a potent and selective small molecule inhibitor of Cdk5. Its high affinity and selectivity make it an invaluable chemical tool for elucidating the precise roles of Cdk5 in complex cellular processes like neuronal migration. These application notes provide detailed protocols for utilizing **Cdk5-IN-3** in common in vitro neuronal migration assays and offer insights into the underlying signaling pathways.

Quantitative Data: Inhibitor Specificity

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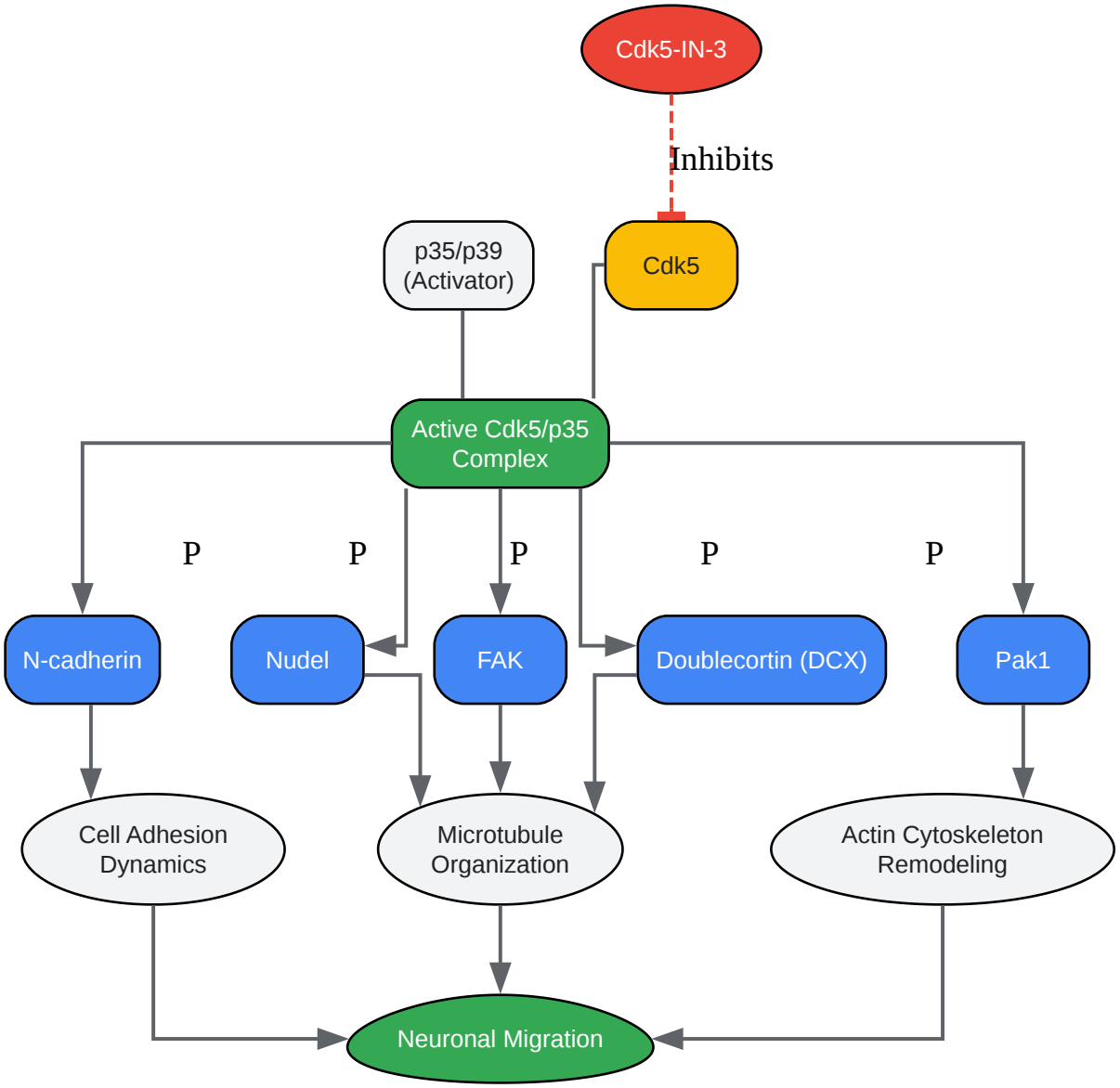
Cdk5-IN-3 demonstrates high potency for Cdk5 and significant selectivity over other kinases, such as Cdk2. This profile is crucial for attributing observed effects specifically to the inhibition of Cdk5. For comparison, data for other commonly used, less selective Cdk5 inhibitors are also presented.

Compound	Target	IC50	Other Targets (IC50)
Cdk5-IN-3	Cdk5/p25	0.6 nM[4][5][6]	Cdk2/CycA (18 nM)[4][5][6]
Roscovitine	Cdk5	0.2 µM[3]	Cdk1 (0.5 µM), Cdk2 (0.5 µM)[3]
Dinaciclib	Cdk5	1 nM[7]	Cdk1 (3 nM), Cdk2 (1 nM), Cdk9 (4 nM)[7]

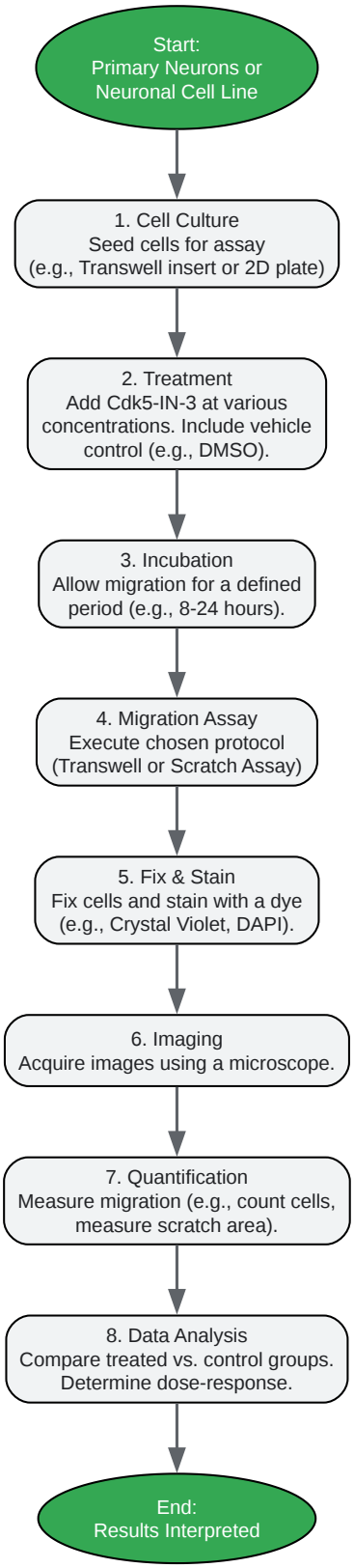
Cdk5 Signaling Pathway in Neuronal Migration

Cdk5 regulates neuronal migration by phosphorylating a multitude of downstream substrates that modulate cytoskeletal dynamics and cell adhesion.[2] The kinase, activated by its regulatory subunit p35, influences the organization of both microtubules and actin filaments, which is essential for the movement of neurons to their correct positions in the developing brain.[4][8]

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